

trilinolein synthetic sources

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trilinolein

CAS No.: 537-40-6

Cat. No.: S630364

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Trilinolein: An Overview

Trilinolein is a triacylglycerol (a core lipid molecule) in which all three fatty acid chains attached to the glycerol backbone are **linoleic acid** (a polyunsaturated omega-6 fatty acid with the notation C18:2) [1]. Its structure is a key determinant of its physical and biological properties.

The table below summarizes its fundamental chemical identity.

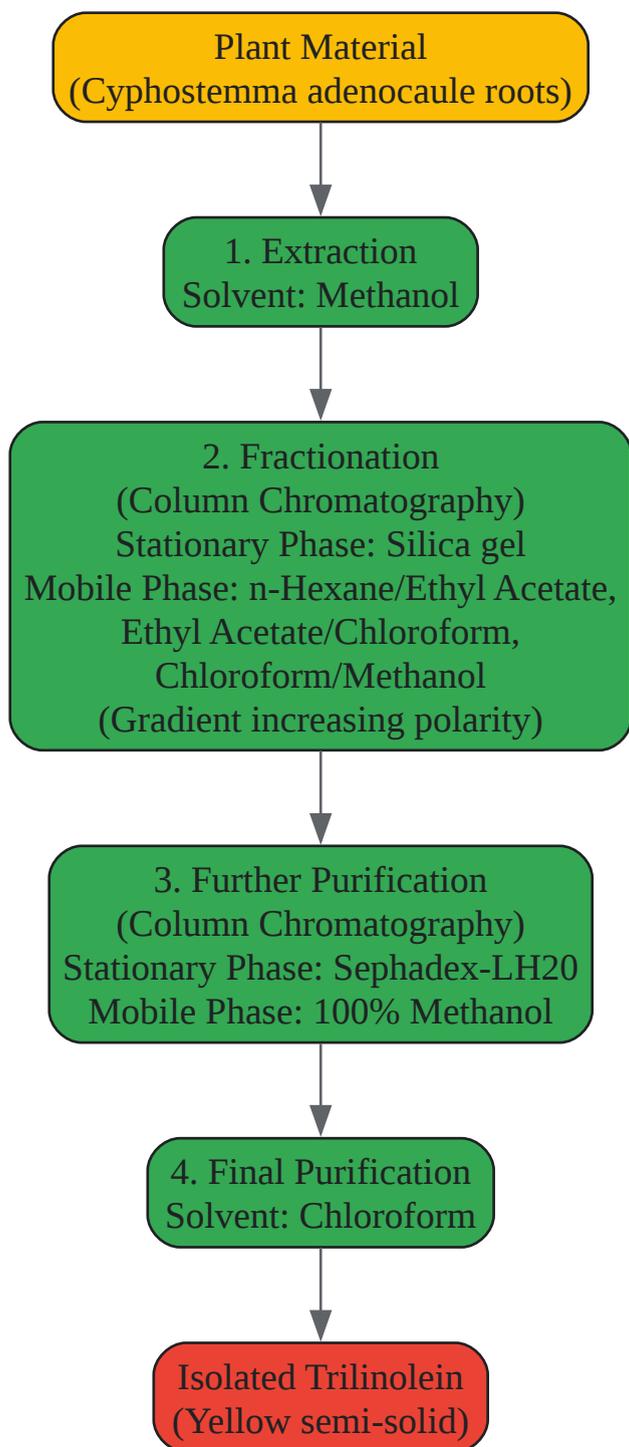
Property	Description
CAS Number	537-40-6 [2] [3] [4]
Systematic Name	1,2,3-Trilinoleoylglycerol [3]
Molecular Formula	C ₅₇ H ₉₈ O ₆ [2] [3] [4]
Molecular Weight	879.38 g/mol [2] [3]
Purity (Commercial)	≥ 98% (HPLC) [4]
Physical Form	Light yellow to colorless liquid [2] [4]
Density	0.919 - 0.929 g/mL at 20 °C [2] [4]

Property	Description
Storage Condition	Store at ≤ -10 °C to -20 °C [2] [4]

Sources and Isolation

Trilinolein can be sourced both synthetically and from nature. For pharmaceutical and research applications, it is available as a purified synthetic compound [2] [4]. It is also a natural component of various plants, and research has focused on isolating it from these sources.

One detailed protocol for isolating **trilinolein** from the roots of *Cyphostemma adenocaula* is summarized in the workflow below [5].



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Beyond this specific example, **trilinolein** is also a known constituent of other significant medicinal plants, most notably **Panax pseudoginseng** (a Chinese herb also known as Sanchi) [6] [7]. It is also a component of various seed and plant oils [1].

Documented Bioactivities and Mechanisms

Trilinolein has demonstrated several promising biological activities in pre-clinical studies, with a number of mechanisms proposed.

Antioxidant Activity

A foundational study measured the *in vitro* antioxidant activity of **trilinolein** using enhanced chemiluminescence. The results demonstrated potent dose-dependent free radical scavenging [6].

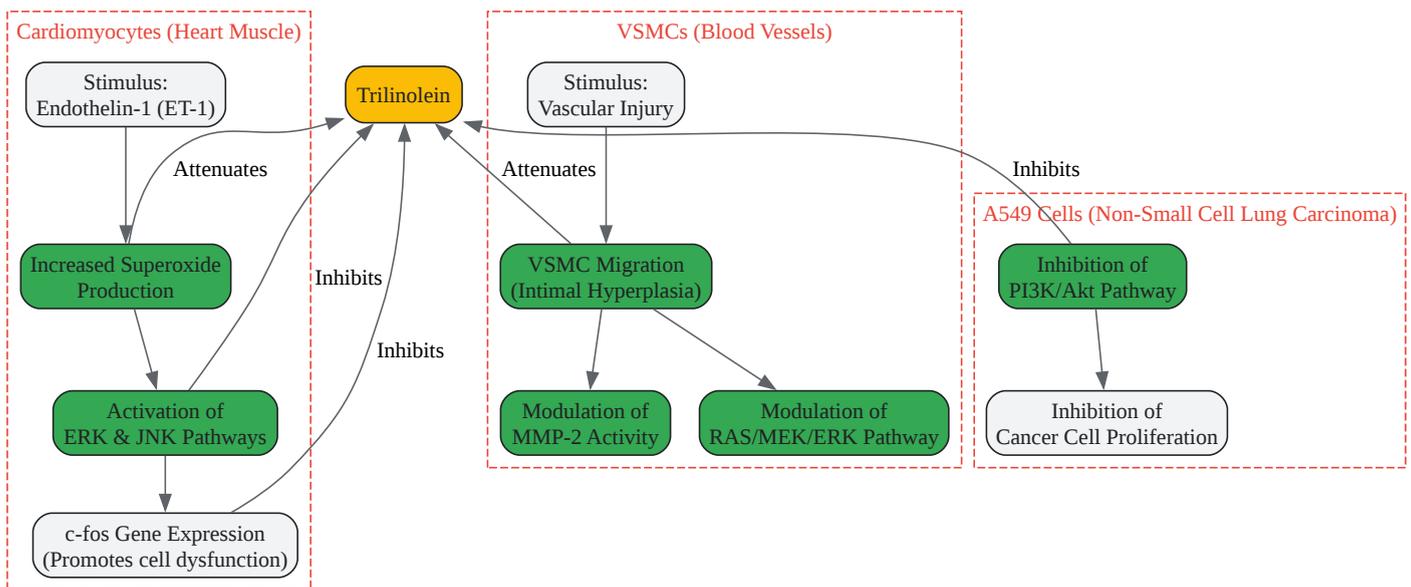
The table below quantifies its performance compared to other compounds in this assay.

Compound Tested	Tested Concentration Range	Maximal Reduction of OFR	Notes
Trilinolein	10^{-10} to 10^{-6} M	-48.0% [6]	Most potent compound tested
Trolox (Water-soluble vitamin E analog)	Not specified	-39.2% [6]	Common antioxidant control
Catechin (Plant antioxidant)	Not specified	-40.0% [6]	Potent activity
Linoleic Acid (C18:2)	10^{-9} to 10^{-7} M	-31.9% [6]	Dose-responsive
Palmitic Acid (C16:0, Saturated)	10^{-7} to 10^{-6} M	-15.2% [6]	Weak activity

This antioxidant effect is considered a primary mechanism for its observed cardioprotective action, which includes preserving mitochondrial ultrastructure in rat hearts subjected to ischemia [7].

Cardiovascular and Other Cellular Effects

Research has elucidated several other specific mechanisms through which **trilinolein** exerts its effects, particularly on cardiovascular and cancer cells. The following diagram integrates these key mechanistic pathways based on multiple studies [5] [7].



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Research Applications and Market Outlook

Trilinolein is utilized across multiple industries, reflecting its versatility [8] [4]:

- **Pharmaceuticals:** Investigated for its cardioprotective, anti-proliferative, and anti-apoptotic effects. It also serves as a carrier for lipophilic drugs to improve bioavailability.
- **Cosmetics:** Used in skincare formulations for its moisturizing properties and ability to improve skin elasticity.

- **Food Industry:** Functions as a natural emulsifier to enhance texture and stability.
- **Agriculture:** Acts as a surfactant in pesticide formulations.

The market for **trilinolein** is expected to grow, with one analysis projecting a compound annual growth rate (CAGR of 14.3%) from 2025 to 2032, indicating rising interest and application potential [8].

Key Information Gaps and Next Steps for Researchers

- **Synthetic Routes Not Detailed:** The search results confirm **trilinolein** is available synthetically but do not provide detailed laboratory-scale synthesis protocols, reaction conditions, or yield optimization data.
- **Focus on Natural Isolation:** The most detailed experimental protocol available is for isolation from a plant source, not for *de novo* chemical synthesis [5].

To address these gaps in your technical guide, I suggest you:

- Consult specialized chemistry databases like **SciFinder** or **Reaxys** for detailed synthetic patents and papers.
- Search for literature on **glycerol esterification** and **enzymatic synthesis** of triglycerides for potential methodologies.

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